

Technical Support Center: 2-Methyl-6-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-6-nitrobenzoic acid

Cat. No.: B120224

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage and handling of **2-Methyl-6-nitrobenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Methyl-6-nitrobenzoic acid** and what are its common applications?

A1: **2-Methyl-6-nitrobenzoic acid** is a nitrated carboxylic acid.^[1] It is a versatile intermediate in organic synthesis, commonly used in the pharmaceutical and agrochemical industries.^[2] Its structure lends itself to the development of dyes and other innovative materials.^[2] In research, it is used to study reaction mechanisms and in the development of new materials due to its stability and ease of functionalization.^[2]

Q2: What are the primary hazards associated with **2-Methyl-6-nitrobenzoic acid**?

A2: **2-Methyl-6-nitrobenzoic acid** is considered hazardous. It can cause skin and serious eye irritation.^[3] Inhalation of dust may cause respiratory irritation.^{[3][4]} Ingestion or skin contact may lead to severe injury.^[5]

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: When handling **2-Methyl-6-nitrobenzoic acid**, it is crucial to use appropriate personal protective equipment. This includes eyeshields, gloves, and a type N95 (US) or equivalent respirator to avoid dust inhalation.

Q4: How should I properly store **2-Methyl-6-nitrobenzoic acid**?

A4: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4] It is classified under Storage Class 11 - Combustible Solids. Some sources recommend refrigeration for storage.[5]

Q5: What materials are incompatible with **2-Methyl-6-nitrobenzoic acid**?

A5: Avoid contact with strong oxidizing agents and strong bases, as these are incompatible with **2-Methyl-6-nitrobenzoic acid**.[3][4]

Troubleshooting Guides

Problem: The **2-Methyl-6-nitrobenzoic acid** is not dissolving in my solvent.

- Solution: **2-Methyl-6-nitrobenzoic acid** is generally insoluble in water.[5] However, it is soluble in many organic solvents.[1] If you are experiencing solubility issues, consider using a different organic solvent. For quantitative studies, it is recommended to experimentally determine the solubility in your specific solvent system. Please refer to the experimental protocol section for a general method to determine solubility.

Problem: I have spilled a small amount of solid **2-Methyl-6-nitrobenzoic acid** in the lab.

- Solution: For small spills of solid material, you should first remove all sources of ignition.[5] Dampen the spilled solid with 60-70% ethanol and transfer the material to a suitable container.[5] Use absorbent paper dampened with the same ethanol solution to clean up any remaining material.[5] Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for proper disposal.[5] Finally, wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[5] Do not re-enter the area until it has been verified as clean by a safety officer.[5]

Problem: I have accidentally come into contact with **2-Methyl-6-nitrobenzoic acid**.

- Solution:
 - Eyes: Immediately rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses and continue rinsing for at least 15 minutes. Seek medical

attention.[3]

- Skin: Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[3]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing. If respiratory symptoms occur, seek medical attention.[3]
- Ingestion: If swallowed, immediately make the victim drink water (two glasses at most). Consult a physician.[6]

Data Presentation

Table 1: Physicochemical Properties of **2-Methyl-6-nitrobenzoic acid**

Property	Value	Reference
CAS Number	13506-76-8	
Molecular Formula	C ₈ H ₇ NO ₄	
Molecular Weight	181.15 g/mol	
Appearance	Yellow to brown powder or crystals	[2]
Melting Point	151-159 °C	[2][7]
Solubility in Water	Insoluble	[5]

Table 2: Illustrative Solubility Profile of a Structurally Related Compound (4-Nitrobenzoic Acid)

Disclaimer: The following data is for a structurally related compound, 4-Nitrobenzoic acid, and is provided for illustrative purposes only. The actual solubility of **2-Methyl-6-nitrobenzoic acid** may vary.

Solvent	Temperature (°C)	Solubility
Water	26	< 1 mg/mL
Ethanol	Not Specified	1 g / 110 mL
Methanol	Not Specified	1 g / 12 mL
Chloroform	Not Specified	1 g / 150 mL
Diethyl Ether	Not Specified	1 g / 45 mL
Acetone	Not Specified	1 g / 20 mL

Experimental Protocols

Protocol 1: Preparation of a Standard Stock Solution (1 mg/mL)

- Materials:

- 2-Methyl-6-nitrobenzoic acid
- Volumetric flask (e.g., 100 mL)
- Analytical balance
- Appropriate solvent (e.g., Methanol)
- Personal Protective Equipment (PPE) as specified in the FAQs.

- Procedure:

- Accurately weigh 100 mg of **2-Methyl-6-nitrobenzoic acid** using an analytical balance.
- Carefully transfer the weighed solid into a 100 mL volumetric flask.
- Add a small amount of the chosen solvent (e.g., 20-30 mL of methanol) to the flask and gently swirl to dissolve the solid. A sonicator may be used to aid dissolution.

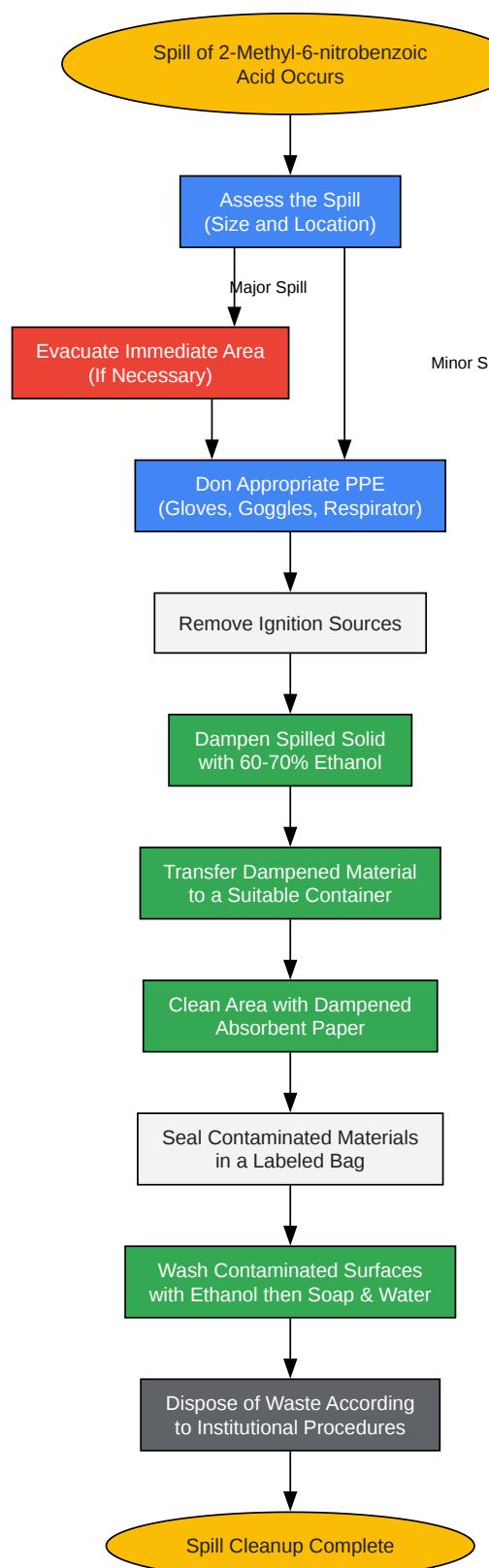
4. Once the solid is completely dissolved, add more solvent to the flask until the volume reaches the calibration mark.
5. Cap the flask and invert it several times to ensure the solution is homogeneous.
6. Label the flask with the compound name, concentration, solvent, and date of preparation.

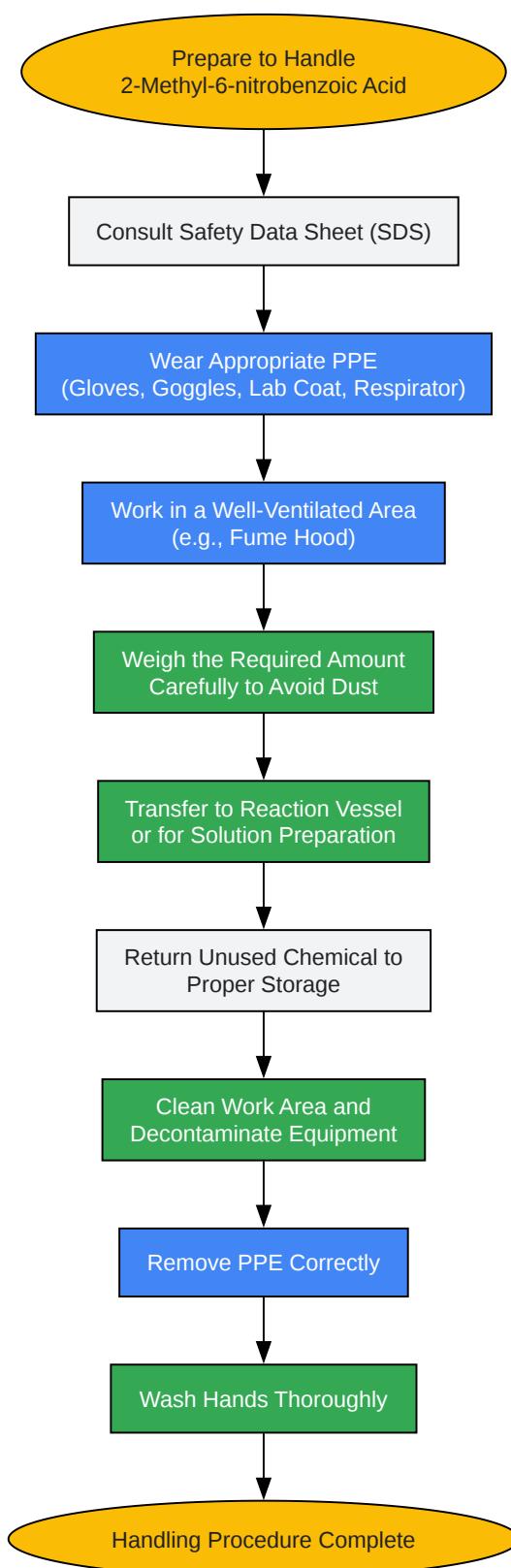
Protocol 2: Determination of Solubility using the Shake-Flask Method

- Materials:
 - **2-Methyl-6-nitrobenzoic acid**
 - A series of vials with tight-fitting caps
 - Various laboratory solvents (e.g., water, ethanol, acetone, etc.)
 - Temperature-controlled orbital shaker
 - Syringe filters (e.g., 0.45 µm)
 - Analytical instrument for quantification (e.g., HPLC or UV-Vis spectrophotometer)
 - Personal Protective Equipment (PPE).
- Procedure:
 1. Add an excess amount of **2-Methyl-6-nitrobenzoic acid** to several vials. The presence of undissolved solid is necessary to ensure a saturated solution.
 2. Add a known volume of a different solvent to each vial.
 3. Securely cap the vials and place them in a temperature-controlled orbital shaker set to a constant temperature (e.g., 25 °C).
 4. Agitate the samples for a sufficient time (e.g., 24-48 hours) to reach equilibrium. The concentration of the dissolved solid should remain constant over time.
 5. After equilibration, allow the vials to stand undisturbed for the excess solid to settle.

6. Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pipette.
7. Filter the supernatant through a syringe filter to remove any remaining solid particles.
8. Quantify the concentration of **2-Methyl-6-nitrobenzoic acid** in the filtered solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry.

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jk-sci.com [jk-sci.com]
- 2. Methods of Preparation of Carboxylic Acids - GeeksforGeeks [geeksforgeeks.org]
- 3. benchchem.com [benchchem.com]
- 4. 2-Methyl-6-nitrobenzoic acid | 13506-76-8 | Benchchem [benchchem.com]
- 5. quora.com [quora.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [Technical Support Center: 2-Methyl-6-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b120224#storage-and-handling-of-2-methyl-6-nitrobenzoic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com